

Preparation of Pyk2-IN-2 Stock Solution for In Vitro Experiments

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Compound of Interest

Compound Name: Pyk2-IN-2

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Introduction

Proline-rich tyrosine kinase 2 (Pyk2), also known as CAK β , RAFTK, or CADTK, is a non-receptor tyrosine kinase that is structurally related to focal adhesion kinase (FAK).^[1] Pyk2 is highly expressed in the central nervous system and hematopoietic cells.^[1] It acts as a crucial mediator for G protein-coupled receptor signaling and the MAP kinase pathway, playing a significant role in cell spreading and migration.^[1] Pyk2 is activated by stimuli that increase intracellular calcium levels and by Src family kinases.^{[2][3]} This kinase is implicated in various cellular processes, including synaptic plasticity and cancer metastasis.^{[3][4]} **Pyk2-IN-2** is an inhibitor of Pyk2 with an IC₅₀ of 55 nM.^[5] This document provides a detailed protocol for the preparation of **Pyk2-IN-2** stock solutions for use in in vitro experiments.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **Pyk2-IN-2** is essential for the accurate preparation and storage of stock solutions.

Property	Value	Source
Molecular Weight	465.55 g/mol	[5]
Formula	C27H27N7O	[5]
Appearance	Solid (Off-white to gray)	[5]
Solubility	DMSO: 100 mg/mL (214.80 mM)	[5]
Storage of Solid	4°C, sealed, away from moisture and light	[5]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[5]

Experimental Protocol: Preparation of a 10 mM Pyk2-IN-2 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Pyk2-IN-2** in dimethyl sulfoxide (DMSO).

Materials:

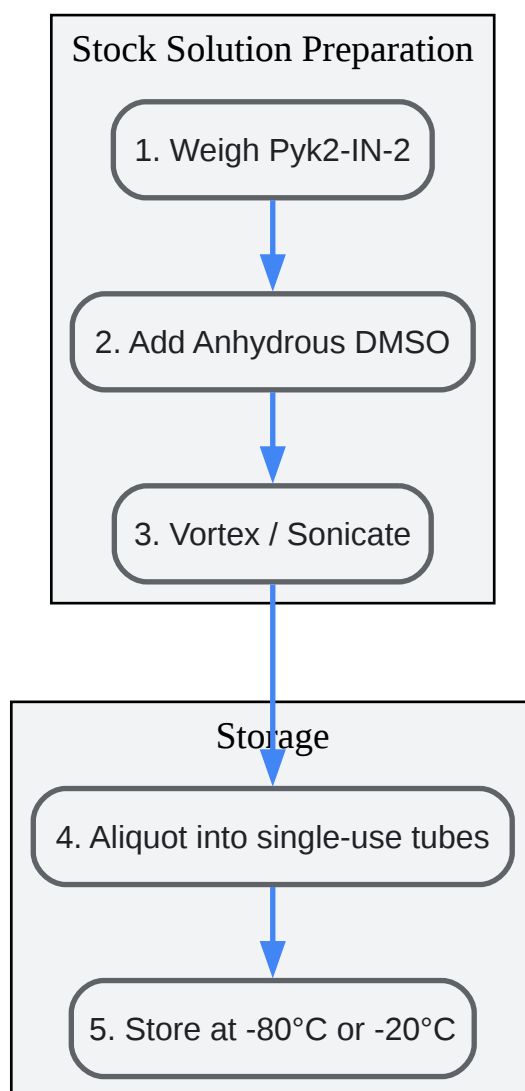
- **Pyk2-IN-2** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (sterile, polypropylene)
- Pipettes and sterile filter tips
- Analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Pre-dissolution Steps:
 - Before opening, bring the vial of **Pyk2-IN-2** to room temperature to prevent condensation.
 - Ensure that the DMSO used is of high purity and anhydrous, as hygroscopic DMSO can significantly impact solubility.[\[5\]](#)
- Weighing the Compound:
 - Tare a clean, sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **Pyk2-IN-2**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.656 mg of **Pyk2-IN-2**.
 - Calculation: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 465.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.656 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Pyk2-IN-2**. To prepare a 10 mM stock solution, if you weighed 4.656 mg, add 1 mL of DMSO.
 - Vortex the tube thoroughly for several minutes to dissolve the compound.
 - If the compound does not fully dissolve, brief sonication in an ultrasonic water bath may be necessary to facilitate dissolution.[\[5\]](#)
- Aliquoting and Storage:
 - Once the **Pyk2-IN-2** is completely dissolved, centrifuge the tube briefly to collect the solution at the bottom.
 - To avoid repeated freeze-thaw cycles which can lead to product inactivation, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[\[5\]](#)

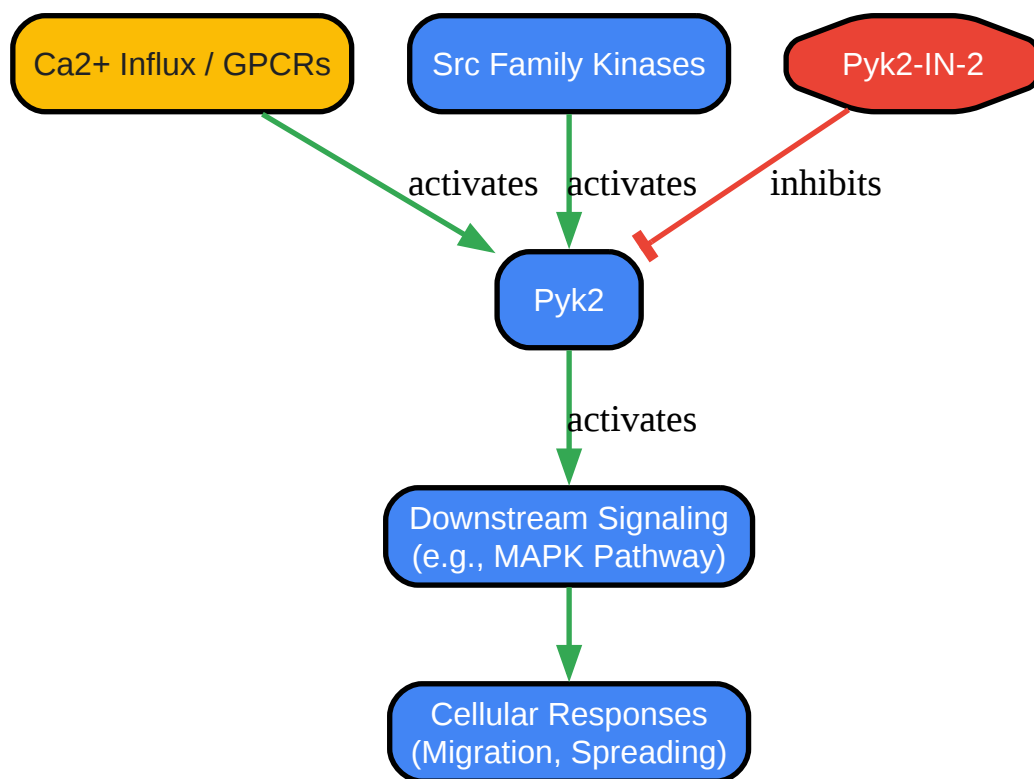
- Label the aliquots clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[5] Ensure the tubes are sealed tightly and protected from light.^[5]

Diagrams



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Caption: Workflow for **Pyk2-IN-2** stock solution preparation and storage.



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Caption: Simplified Pyk2 signaling pathway and the inhibitory action of **Pyk2-IN-2**.

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